

# 3,4,5-Triacetoxybenzoic acid chemical structure and IUPAC name

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## Compound of Interest

Compound Name: 3,4,5-Triacetoxybenzoic acid

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## An In-depth Technical Guide to 3,4,5-Triacetoxybenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,4,5-triacetoxybenzoic acid**, a derivative of gallic acid. The document details its chemical identity, physicochemical properties, and a standard experimental protocol for its synthesis.

## Chemical Identity

IUPAC Name: 3,4,5-triacetoxybenzoic acid[[1](#)]

Synonyms: 3,4,5-tris(acetoxy)benzoic acid, Gallic acid triacetate, Triacetyl gallussaure[[1](#)]

CAS Number: 6635-24-1[[1](#)]

## Chemical Structure

The chemical structure of **3,4,5-triacetoxybenzoic acid** consists of a benzoic acid core with three acetoxy groups substituted at the 3, 4, and 5 positions of the benzene ring.

Caption: Chemical structure of **3,4,5-Triacetoxybenzoic acid**.

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **3,4,5-triacetoxybenzoic acid**.

Property	Value	Reference
Molecular Formula	C <sub>13</sub> H <sub>12</sub> O <sub>8</sub>	<a href="#">[1]</a>
Molecular Weight	296.23 g/mol	<a href="#">[1]</a>
Appearance	White crystalline solid	<a href="#">[2]</a>
Melting Point	168-171 °C	<a href="#">[3]</a>
Solubility	Slightly soluble in water; Soluble in ethanol, ether, and chloroform.	<a href="#">[3]</a>

## Experimental Protocols

### Synthesis of 3,4,5-Triacetoxybenzoic Acid

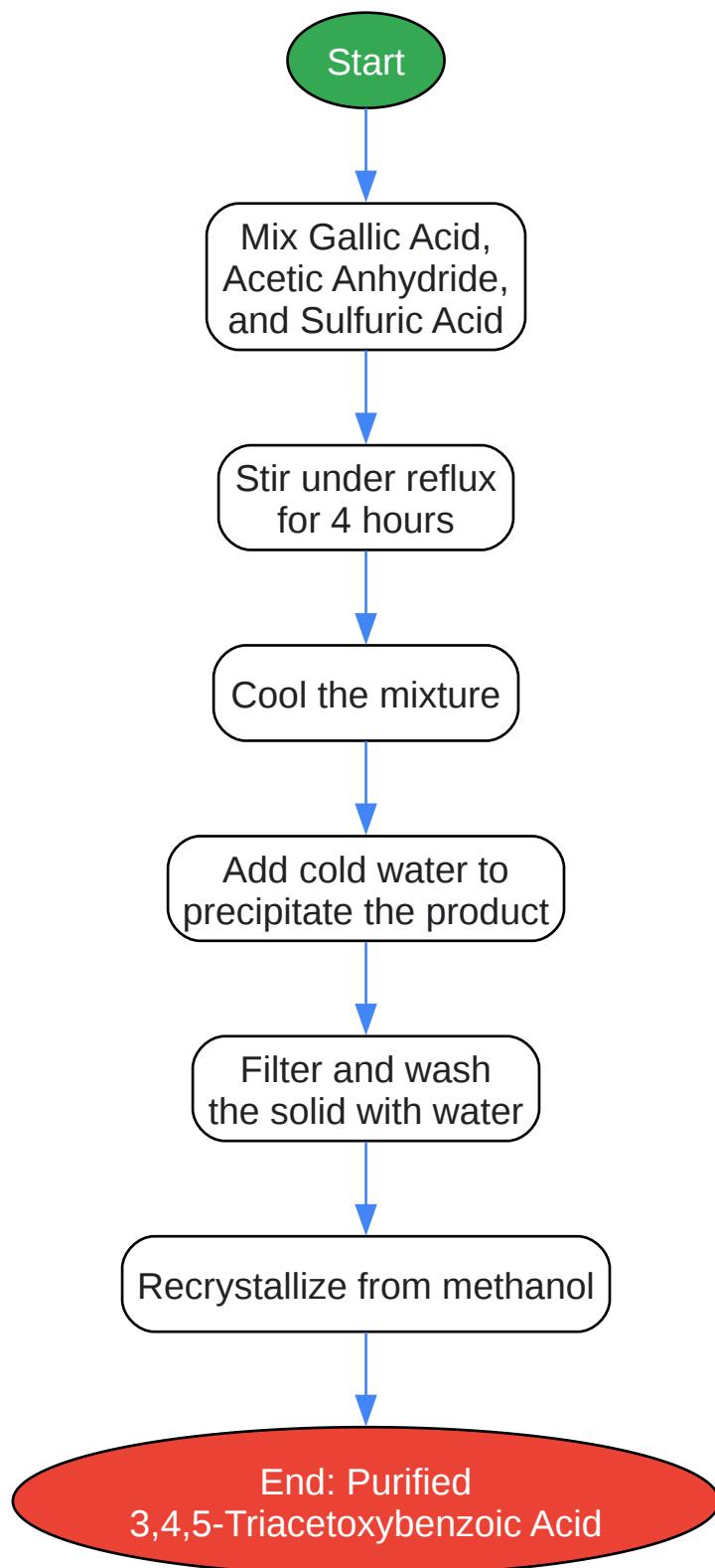
A common method for the synthesis of **3,4,5-triacetoxybenzoic acid** involves the acetylation of gallic acid using acetic anhydride.[\[2\]](#)[\[4\]](#)

#### Materials:

- Gallic acid (1.88 g, 11 mmol)[\[2\]](#)
- Acetic anhydride (10 mL)[\[2\]](#)
- Concentrated Sulfuric Acid (1 mL, 1 mol·L<sup>-1</sup>)[\[2\]](#)
- Cold water (50 mL)[\[2\]](#)
- Methanol for recrystallization

#### Procedure:

- A mixture of gallic acid, acetic anhydride, and sulfuric acid is stirred under reflux for 4 hours.  
[\[2\]](#)
- After cooling, 50 mL of cold water is added to the system, leading to the precipitation of a white crystalline solid.  
[\[2\]](#)
- The powder is then filtered and washed with water.  
[\[2\]](#)
- The resulting solid is further purified by crystallization in methanol at room temperature (25°C).  
[\[2\]](#)



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Caption: Workflow for the synthesis of **3,4,5-Triacetoxybenzoic acid**.

## Analytical Characterization

The synthesized **3,4,5-triacetoxybenzoic acid** can be characterized using various analytical techniques to confirm its structure and purity.

**Infrared Spectroscopy (IR):** Vibrational spectroscopy is a valuable tool for analyzing the structural and supramolecular features of the molecule in its solid state. A comparison between the experimental and calculated wavenumbers allows for the assignment of the normal vibrational modes.[2]

**Thermal Analysis:** Techniques such as thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) can be employed to study the thermal behavior and phase stability of the compound.[2]

**X-ray Diffraction (XRD):** Single crystal X-ray diffraction can be used to determine the precise three-dimensional arrangement of atoms and molecules in the crystal, revealing details about its supramolecular architecture.[2]

## Applications and Further Research

**3,4,5-Triacetoxybenzoic acid** serves as a stable form of gallic acid, with its hydroxyl groups protected as acetates, making them less reactive.[2] This structural modification has been noted to increase its antifungal activity.[2] It is also used in the preparation of other gallic acid derivatives.[5] Further research can explore its potential in various pharmaceutical and material science applications.

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